

# Proper Disposal Procedures for Covi-ox®

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## Compound of Interest

Compound Name: Covi-ox

Cat. No.: B120575

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This document provides essential safety and logistical information for the proper disposal of **Covi-ox®**, a family of natural mixed tocopherol products derived from edible vegetable oils.[1][2][3] Adherence to these procedural guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Immediate Safety Considerations

Before handling **Covi-ox®** for disposal, it is imperative to consult the product's Safety Data Sheet (SDS). While **Covi-ox®** is generally not classified as a hazardous substance, proper personal protective equipment (PPE) should be worn.[4][5]

- **Personal Protective Equipment (PPE):** Wear safety glasses with side-shields, chemical-resistant gloves, and standard work clothing.[6][7] In case of vapor or aerosol release, respiratory protection may be necessary.[7]
- **Spill Management:** **Covi-ox®** is an oily, viscous liquid that presents a high risk of slipping if spilled.[4][6][7] Spills should be contained immediately.
- **Fire Hazard:** While not highly flammable, **Covi-ox®** is a combustible material. Avoid all sources of ignition, such as heat, sparks, and open flames.[4][7] Take precautionary measures against static discharge.[7] A critical and specific hazard is the potential for self-ignition of used absorbent materials.[6][7][8][9]

## Waste Characterization

**Covi-ox®** products are not classified as hazardous waste under the Resource Conservation and Recovery Act (RCRA) as specified in 40 CFR 261.[5] They do not meet the criteria for being persistent, bioaccumulative, or toxic (PBT).[6][7]

Property	Description	Citation
Waste Type	Non-Hazardous Chemical Waste	[5]
Physical Form	Clear, brownish-red, viscous oil or light tan to cream colored powder	[1][2]
Primary Components	Tocopherol-rich extract (Natural mixed tocopherols: D-alpha, D-beta, D-gamma, D-delta), Sunflower or other vegetable oil	[1][2]
Key Hazard	Soiled absorbents are capable of self-ignition	[6][7][8][9]
Disposal Regulation	Observe national and local legal requirements for non-hazardous industrial waste	[4][5][6]

## Step-by-Step Disposal Protocol

The following protocol outlines the procedural steps for the safe disposal of **Covi-ox®** and contaminated materials.

## Unused or Expired Product

- **Do Not Pour Down the Drain:** **Covi-ox®** should not be discharged into drains, surface waters, or groundwater.[4][6][10]
- **Waste Collection:** Collect unwanted **Covi-ox®** in a sealable, properly labeled container. The container should be made of a compatible material, such as high-density polyethylene (HDPE).[6][7]

- Consult Waste Management Provider: Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[11] Disposal must be in accordance with all applicable federal, state, and local regulations.[4][5][10]

## Spilled Product and Contaminated Absorbents

This protocol addresses the most significant risk associated with **Covi-ox®** disposal: the spontaneous combustion of used absorbent materials.

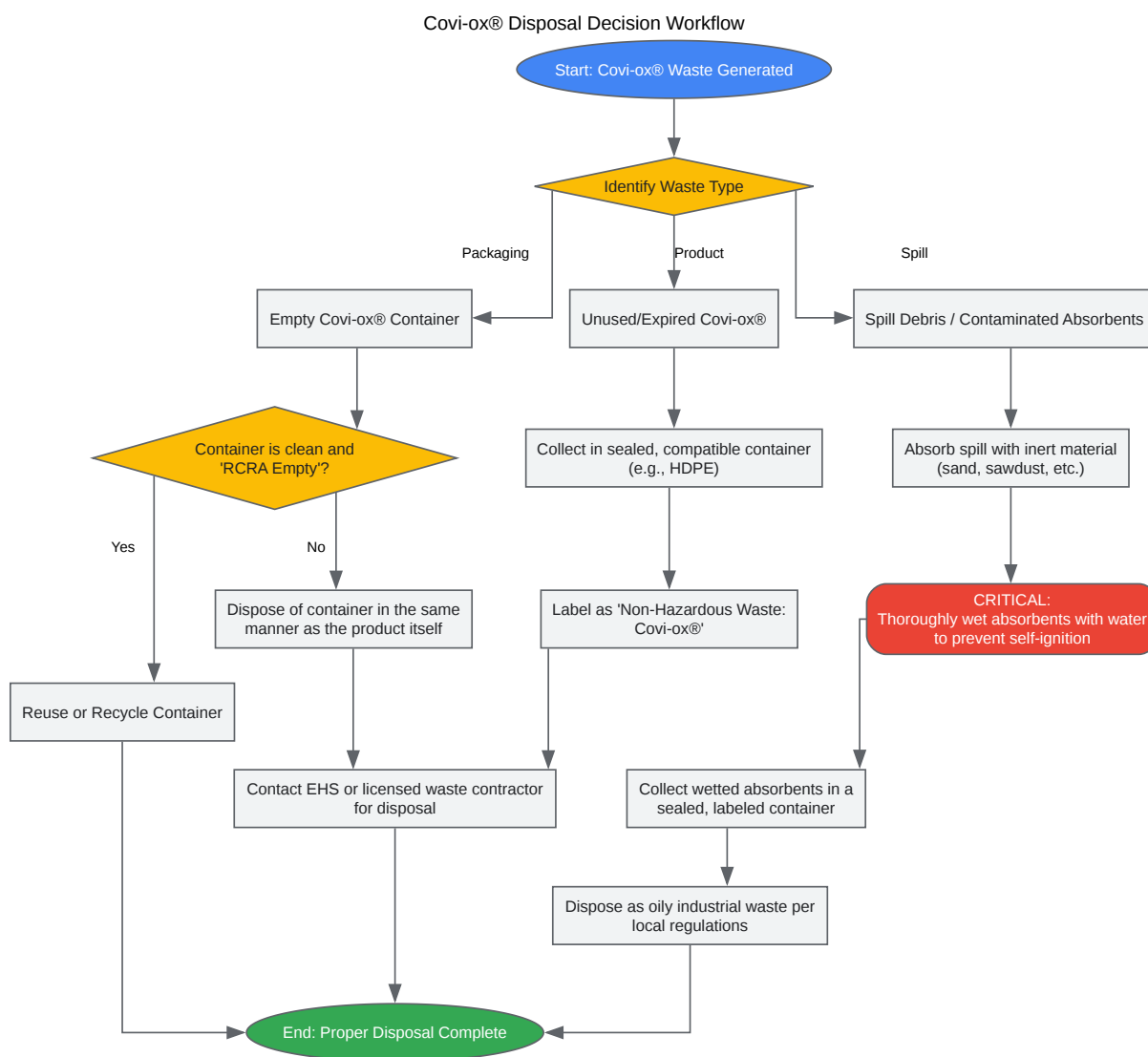
- Contain the Spill: For large spills, dike the area to prevent spreading. For small spills, proceed directly to absorption.[6][7]
- Absorb the Material: Use an inert absorbent material such as sand, silica gel, general-purpose binder, or sawdust to soak up the spilled **Covi-ox®**. [6][7]
- CRITICAL STEP - WET THE ABSORBENTS: Immediately after absorption, thoroughly wet the soiled rags, textiles, or absorbent materials with water. This is a critical step to prevent self-ignition.[6][7][8][9]
- Collect and Store: Place the wetted, contaminated absorbent material into a designated, sealed, and clearly labeled waste container.[2] Store in a safe, well-ventilated area away from combustible materials.
- Dispose: Dispose of the container of absorbed material in accordance with institutional and local regulations for oily or industrial waste.[6][7][10]

## Contaminated Packaging

- Uncontaminated Packaging: Packaging that is not contaminated with **Covi-ox®** can be reused or recycled.[4][6]
- Contaminated Packaging: Containers that cannot be cleaned must be disposed of in the same manner as the **Covi-ox®** product itself.[4][6] Ensure containers are "RCRA Empty" (no freestanding liquids) before disposal with regular trash, and deface or remove labels.[6]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Covi-ox®** and related waste materials.



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Caption: **Covi-ox®** Disposal Decision Workflow

## Experimental Protocols

No experimental protocols related to the disposal of **Covi-ox®** were cited in the reviewed safety and technical documentation. The disposal procedures are based on standard industrial chemical handling practices and specific safety data provided by the manufacturer.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Covi-ox®]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120575#covi-ox-proper-disposal-procedures]

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